

Health and safety data for 1,3-Divinylbenzene handling

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Compound of Interest

Compound Name: 1,3-Divinylbenzene

Cat. No.: B087150

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An In-depth Technical Guide to the Health and Safety of 1,3-Divinylbenzene

This guide provides comprehensive health and safety information for the handling of **1,3-Divinylbenzene** (DVB), tailored for researchers, scientists, and professionals in drug development. The following sections detail the substance's properties, hazards, handling procedures, and emergency responses, with quantitative data summarized for clarity.

Substance Identification and Properties

1,3-Divinylbenzene (CAS No: 108-57-6) is a colorless to pale, straw-colored liquid with a characteristic aromatic odor.^{[1][2]} It is a hydrocarbon featuring a benzene ring substituted with two vinyl groups.^[3] Commercial products are typically a mixture of meta- and para-isomers and may also contain ethylvinylbenzene and diethylbenzene.^{[2][3]} DVB is primarily used as a crosslinking agent in the production of polymers, such as polystyrene-divinylbenzene (PS-DVB) resins, synthetic rubber, and ion-exchange materials.^{[1][3]}

Table 1: Physical and Chemical Properties of 1,3-Divinylbenzene

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₀	[1][4]
Molecular Weight	130.19 g/mol	[1][5]
Appearance	Colorless to pale, straw-colored liquid	[1][2]
Density	0.9 - 0.93 g/cm ³	[4][5]
Boiling Point	195 - 211.3 °C (383 - 412.5 °F)	[1][4][5]
Melting Point	-66.9 to -30 °C (-88 to -22 °F)	[1][6][7]
Vapor Pressure	0.266 - 0.7 mmHg at 25-30 °C	[8][9]
Flash Point	61 - 74.6 °C (143 - 169 °F)	[4][5][9]
Water Solubility	Insoluble / Less than 1 mg/mL	[1][5][9]
Solubility	Soluble in nonpolar organic solvents (Hexane, Toluene, Chloroform)	[1][8]
Refractive Index	1.596	[4]

Health Hazard Information

Exposure to **1,3-Divinylbenzene** can occur through inhalation, ingestion, and skin or eye contact.[7] It is classified as a skin and eye irritant.[6][8]

- Eye Contact: Causes serious eye irritation.[8][10] Emergency eyewash stations should be readily available.[9]
- Skin Contact: Causes skin irritation and may cause an allergic skin reaction.[6][11] Prolonged contact, especially with contaminated clothing, can lead to burns and blistering.[12]
- Inhalation: Breathing DVB can irritate the nose and throat.[9] High exposure may lead to drowsiness, dizziness, and central nervous system depression.[7][13]

- Carcinogenicity: It is suspected of being carcinogenic, though IARC and NTP have not classified it as such.[\[6\]](#)[\[11\]](#)

Table 2: Toxicological Data

Test Type	Route of Exposure	Species	Result	Source(s)
Standard Draize test	Eye	Rabbit	Irritant	[4]
Repeated Dose Toxicity	Gavage	Rat	NOAEL: 1,000 mg/kg	[10]

Table 3: Occupational Exposure Limits

Organization	Limit Type	Value	Source(s)
NIOSH	REL-TWA (10-hr)	10 ppm (50 mg/m ³)	[2] [7] [9]
ACGIH	TLV-TWA (8-hr)	10 ppm	[9]
Australia	OEL-TWA	10 ppm (50 mg/m ³)	[4]

Experimental Protocols

The safety data sheets reference standardized toxicological studies, but they do not provide detailed experimental methodologies. The primary tests cited are:

- Standard Draize Test: This is an acute toxicity test used to assess the irritation potential of a substance on the skin or eyes of a conscious animal, typically a rabbit.[\[4\]](#) The protocol generally involves applying a specific amount of the test substance to the eye or skin and observing for signs of irritation such as redness, swelling, and discharge over a set period.
- Repeated Dose Toxicity Study: This study evaluates the toxic effects of a substance after repeated administration to animals over a prolonged period. The referenced study involved gavage (oral administration) in rats, and the "No Observed Adverse Effect Level" (NOAEL) was determined to be 1,000 mg/kg.[\[10\]](#)

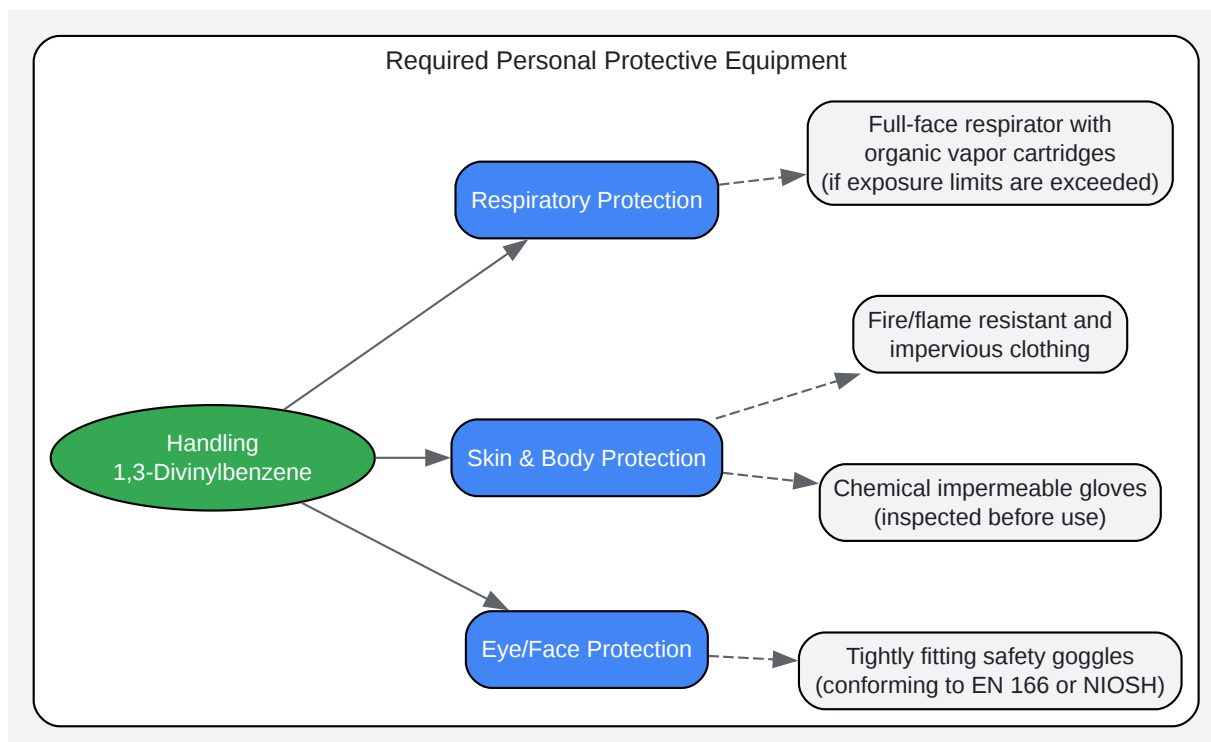
Handling and Storage

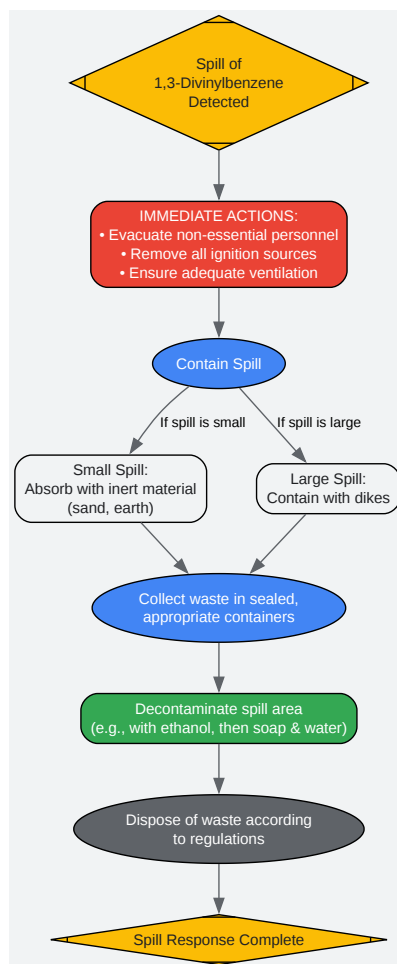
Proper handling and storage procedures are critical to minimize risks associated with **1,3-Divinylbenzene**.

- Ventilation: Handle only in a well-ventilated area, using local exhaust ventilation or process enclosures to maintain airborne concentrations below exposure limits.[\[6\]](#)[\[9\]](#)[\[12\]](#)
- Storage: Store in a cool, dry, well-ventilated place away from heat, sparks, open flames, and other ignition sources.[\[8\]](#)[\[14\]](#) Keep containers tightly closed.[\[8\]](#) The storage temperature should not exceed 80-90°F (27-32°C).[\[12\]](#) Commercial DVB contains an inhibitor (like tert-butylcatechol) to prevent polymerization, which can be violent.[\[2\]](#)[\[3\]](#)[\[12\]](#)
- Hygiene: Wash hands and face thoroughly after handling.[\[8\]](#)[\[11\]](#) Do not eat, smoke, or drink in areas where the chemical is handled.[\[9\]](#) Contaminated work clothing should be removed and washed before reuse.[\[5\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

A systematic approach to personal protection is mandatory when handling **1,3-Divinylbenzene**.





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